

A Technical Guide to Commercial Suppliers of Carbutamide-d9 for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbutamide-d9

Cat. No.: B588138

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercial suppliers of **Carbutamide-d9**, a deuterated analog of the first-generation sulfonylurea, Carbutamide. This document is intended to assist researchers, scientists, and drug development professionals in sourcing high-quality **Carbutamide-d9** for various research applications, including metabolic studies, pharmacokinetic analysis, and as an internal standard in mass spectrometry-based bioanalysis.

Introduction to Carbutamide-d9

Carbutamide-d9 (CAS No. 1246820-50-7) is a stable isotope-labeled version of Carbutamide, where nine hydrogen atoms on the butyl group have been replaced with deuterium. This isotopic labeling makes it an invaluable tool in analytical and metabolic research. Its primary application is as an internal standard for the quantification of Carbutamide in biological matrices using liquid chromatography-mass spectrometry (LC-MS). The use of a deuterated internal standard is considered the gold standard in quantitative bioanalysis as it closely mimics the analyte's behavior during sample extraction, chromatographic separation, and ionization, thereby correcting for variability and improving the accuracy and precision of the analytical method.^[1]

Commercial Suppliers of Carbutamide-d9

A number of reputable chemical suppliers offer **Carbutamide-d9** for research purposes. The following table summarizes the available quantitative data for **Carbutamide-d9** from various commercial sources. While chemical purity is generally high for such research-grade compounds, the critical parameter of isotopic enrichment is often not explicitly stated on product pages and is typically detailed in the lot-specific Certificate of Analysis (CoA) provided upon purchase.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Stated Purity	Available Quantities
LGC Standards (incorporating Toronto Research Chemicals)	TRC-C183302	1246820-50-7	C ₁₁ H ₈ D ₉ N ₃ O ₃ S	280.39	>95% (for unlabeled)	1 mg, 10 mg
MedChem Express	HY-W011651S	1246820-50-7	C ₁₁ H ₈ D ₉ N ₃ O ₃ S	280.39	Not specified	1 mg, 10 mg
Santa Cruz Biotechnology	sc-211113	1246820-50-7	C ₁₁ H ₈ D ₉ N ₃ O ₃ S	280.39	Not specified	Inquire
EvitaChem	EVT-1465138	1246820-50-7	C ₁₁ H ₈ D ₉ N ₃ O ₃ S	280.39	Not specified	Inquire
Pharmaffiliates	PA STI 017970	1246820-50-7	C ₁₁ H ₈ D ₉ N ₃ O ₃ S	280.39	Not specified	Inquire
Cayman Chemical	Not Available	1246820-50-7	C ₁₁ H ₈ D ₉ N ₃ O ₃ S	280.39	≥98% (for unlabeled)	Not specified

Note: Purity and isotopic enrichment are critical parameters. It is strongly recommended to request a Certificate of Analysis from the supplier for lot-specific data.

Representative Experimental Protocol: Quantification of Carbutamide in Human Plasma using Carbutamide-d9 as an Internal Standard by LC-MS/MS

The following is a representative experimental protocol for the quantitative analysis of Carbutamide in human plasma, adapted from established methods for other sulfonylurea drugs. This protocol should be optimized and validated for specific laboratory conditions and instrumentation.

Materials and Reagents

- Carbutamide analytical standard
- **Carbutamide-d9** (internal standard)
- Acetonitrile (HPLC or LC-MS grade)
- Methanol (HPLC or LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water (18.2 MΩ·cm)
- Human plasma (K2EDTA as anticoagulant)

Preparation of Stock and Working Solutions

- Carbutamide Stock Solution (1 mg/mL): Accurately weigh and dissolve Carbutamide in methanol.
- **Carbutamide-d9** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Carbutamide-d9** in methanol.
- Working Solutions: Prepare serial dilutions of the Carbutamide stock solution in 50:50 (v/v) methanol:water to create calibration standards and quality control (QC) samples.

- IS Working Solution (e.g., 100 ng/mL): Dilute the **Carbutamide-d9** stock solution in acetonitrile.

Sample Preparation (Protein Precipitation)

- Pipette 100 µL of plasma sample (calibrator, QC, or unknown) into a 1.5 mL microcentrifuge tube.
- Add 20 µL of the IS working solution (e.g., 100 ng/mL) and vortex briefly.
- Add 300 µL of cold acetonitrile (containing the IS) to precipitate plasma proteins.
- Vortex mix for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase and transfer to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Conditions

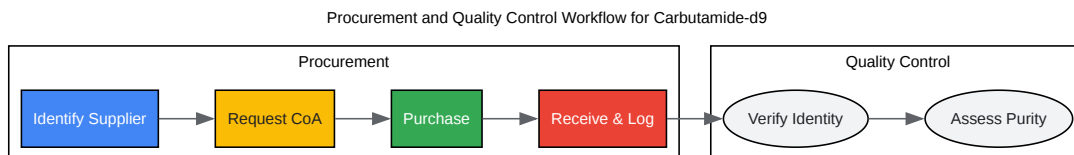
- Liquid Chromatography System: A high-performance or ultra-high-performance liquid chromatography (HPLC or UHPLC) system.
- Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient Elution:
 - 0-0.5 min: 20% B
 - 0.5-2.5 min: 20% to 80% B

- 2.5-3.0 min: 80% B
- 3.0-3.1 min: 80% to 20% B
- 3.1-4.0 min: 20% B
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.
- Column Temperature: 40°C.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray ionization (ESI) in positive ion mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Carbutamide: m/z 272.1 → 156.1 (Quantifier), m/z 272.1 → 91.1 (Qualifier)
 - **Carbutamide-d9**: m/z 281.2 → 165.1 (Note: These MRM transitions are predicted and should be optimized on the specific instrument.)

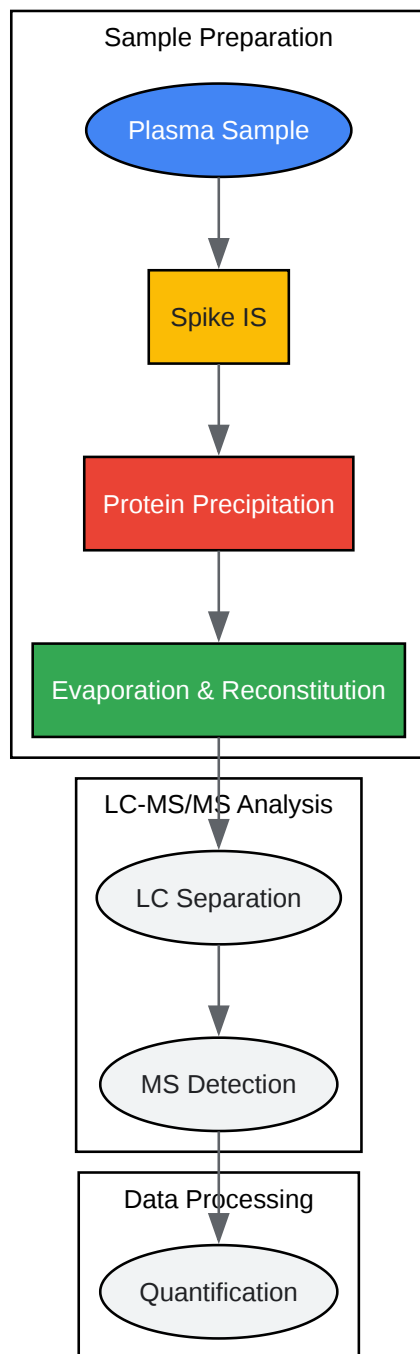
Visualizations

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the procurement and application workflow for **Carbutamide-d9** in a typical research setting.



Bioanalytical Workflow using Carbutamide-d9 Internal Standard

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References

- 1. medchemexpress.com [medchemexpress.com]
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Phone: (601) 213-4426

Email: info@benchchem.com